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Quality control and purity assessment of GW791343 trihydrochloride

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Compound of Interest

Compound Name: GW791343 trihydrochloride

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Technical Support Center: GW791343 Trihydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **GW791343 trihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is GW791343 trihydrochloride and what is its mechanism of action?

GW791343 trihydrochloride is a potent and selective allosteric modulator of the P2X7 receptor.[1][2] It exhibits species-specific activity, acting as a negative allosteric modulator of the human P2X7 receptor (pIC50 = 6.9 - 7.2) and a positive allosteric modulator of the rat P2X7 receptor.[1][2] This means it does not directly compete with ATP for the binding site but rather binds to a different site on the receptor to modulate its function. In humans, it inhibits the receptor's response to ATP.[3]

Q2: What are the recommended storage conditions for **GW791343 trihydrochloride**?

It is recommended to store **GW791343 trihydrochloride** as a solid, desiccated at room temperature.[1] For long-term storage, some suppliers recommend -20°C.[2][4][5] Once dissolved in a solvent, it is advisable to prepare solutions fresh for each experiment. If short-



term storage of a stock solution is necessary, it should be stored at -20°C or -80°C and used within a month.[6] Always refer to the Certificate of Analysis provided by the supplier for specific storage recommendations.

Q3: What is the purity of commercially available GW791343 trihydrochloride?

Commercial suppliers typically offer **GW791343 trihydrochloride** with a purity of ≥98% or ≥99% as determined by High-Performance Liquid Chromatography (HPLC).[1]

Q4: How do I dissolve GW791343 trihydrochloride?

GW791343 trihydrochloride is soluble in water (up to 100 mM) and DMSO.[7] Due to its hydrochloride salt form, it should readily dissolve in aqueous solutions. However, if you encounter solubility issues, please refer to the troubleshooting guide below. For in vivo studies, specific formulations using solvents like DMSO, PEG300, Tween-80, and saline have been reported.[2]

Quality Control and Purity Assessment

A comprehensive quality control process is essential to ensure the reliability and reproducibility of your experimental results. This involves confirming the identity and assessing the purity of your **GW791343 trihydrochloride** sample.

Data Presentation: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C20H27Cl3F2N4O	[8]
Molecular Weight	483.81 g/mol	[8]
CAS Number	309712-55-8	[3][8]
Appearance	White to off-white solid	N/A
Purity (typical)	≥98% or ≥99% (by HPLC)	[1]
Solubility	Water (up to 100 mM), DMSO	[7]

Experimental Protocols for Quality Control



- A. Proton Nuclear Magnetic Resonance (1H-NMR) Spectroscopy
- Objective: To confirm the chemical structure of GW791343.
- Methodology:
 - Dissolve 5-10 mg of GW791343 trihydrochloride in a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O).
 - Acquire the ¹H-NMR spectrum using a 400 MHz or higher spectrometer.
 - Process the spectrum and compare the chemical shifts, splitting patterns, and integration values with the expected structure of GW791343.
- Expected Results: The spectrum should show characteristic peaks for the aromatic protons, the piperazine ring protons, the methylene bridge protons, and the methyl group. The integration of these peaks should correspond to the number of protons in each part of the molecule. Online prediction tools can provide an estimated spectrum for comparison.[9][10] [11][12][13]
- B. Mass Spectrometry (MS)
- Objective: To confirm the molecular weight of GW791343.
- Methodology:
 - Prepare a dilute solution of GW791343 trihydrochloride in a suitable solvent (e.g., methanol or acetonitrile/water).
 - Infuse the solution into an electrospray ionization (ESI) mass spectrometer.
 - Acquire the mass spectrum in positive ion mode.
- Expected Results: The spectrum should show a prominent peak corresponding to the protonated molecule [M+H]⁺ at m/z ≈ 375.19 (for the free base). Fragmentation patterns may show characteristic losses of the piperazine ring and other substructures.[1][14][15][16][17]
- A. High-Performance Liquid Chromatography (HPLC)



- Objective: To determine the purity of the GW791344 trihydrochloride sample.
- Proposed Methodology:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
 - Mobile Phase: A gradient of acetonitrile and water with an ion-pairing agent like trifluoroacetic acid (TFA) or formic acid. For example, a gradient of 10% to 90% acetonitrile in water (both containing 0.1% TFA) over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at a wavelength determined by the UV absorbance spectrum of GW791343 (likely around 254 nm).
 - Sample Preparation: Dissolve a known concentration of the compound in the mobile phase.
- Data Analysis: The purity is calculated as the percentage of the area of the main peak relative to the total area of all peaks in the chromatogram.

Troubleshooting Guides Solubility and Solution Stability Issues



Problem	Possible Cause	Troubleshooting Steps
Compound does not dissolve completely in aqueous buffer.	The pH of the buffer is too high, causing the free base to precipitate.	Lower the pH of the buffer slightly. As a trihydrochloride salt, GW791343 should be more soluble in acidic to neutral conditions.
The concentration is too high.	Try preparing a more dilute solution.	
The compound has precipitated out of a stock solution.	Gently warm the solution and sonicate to redissolve. Always inspect solutions for precipitation before use.	
Solution becomes cloudy over time.	The compound is aggregating or precipitating.	Prepare fresh solutions before each experiment. If using a buffer, ensure its components are compatible with the compound. Consider adding a low concentration of a nonionic detergent like Tween-20 (e.g., 0.01%) to prevent aggregation, but first confirm this will not interfere with your assay.[18][19][20][21][22]
Inconsistent results between experiments.	Degradation of the compound in solution.	Prepare fresh solutions for each experiment. Avoid repeated freeze-thaw cycles of stock solutions.

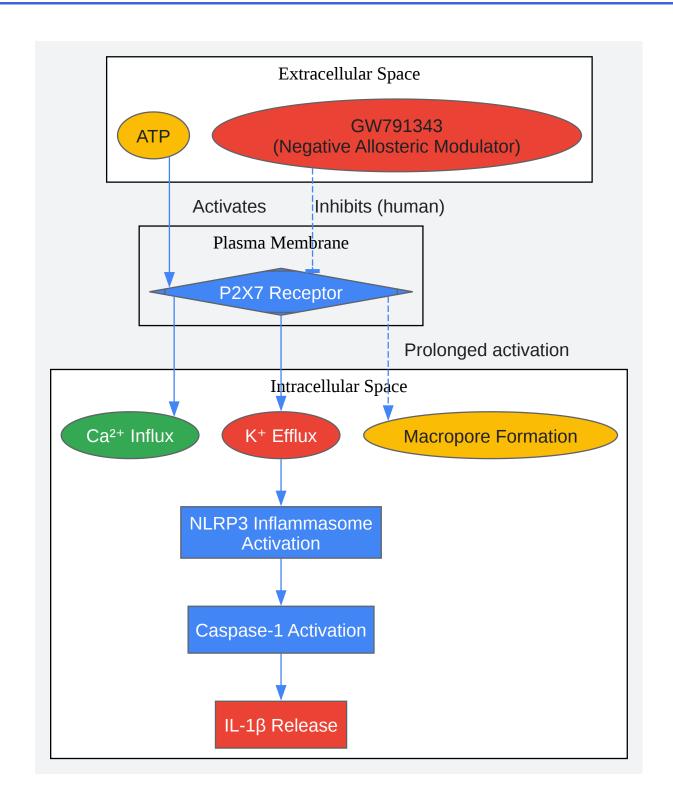
Experimental Issues



Problem	Possible Cause	Troubleshooting Steps
No or low activity in a functional assay (e.g., ethidium bromide uptake).	Incorrect assay conditions.	Ensure the ATP concentration is sufficient to activate the P2X7 receptor. The cell line used must express a functional P2X7 receptor.
Degradation of the compound.	Use a freshly prepared solution of GW791343.	
Species-specific effects.	Confirm that you are using a cell line of the appropriate species for the expected effect (inhibition for human, potentiation for rat).	
High background signal in a fluorescence-based assay.	Autofluorescence of the compound.	Run a control with the compound alone (no cells or other assay components) to check for autofluorescence at the assay wavelengths.

Visualizations P2X7 Receptor Signaling Pathway



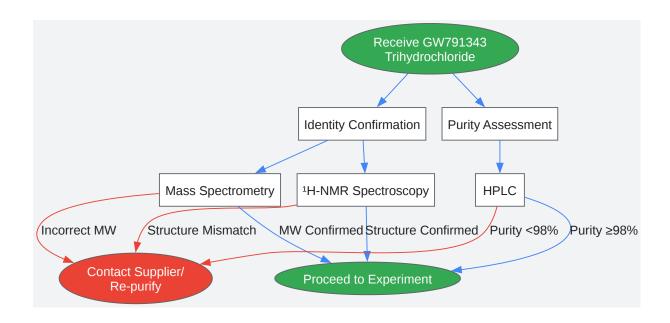


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Caption: P2X7 receptor signaling pathway and the inhibitory role of GW791343.

Quality Control Experimental Workflow



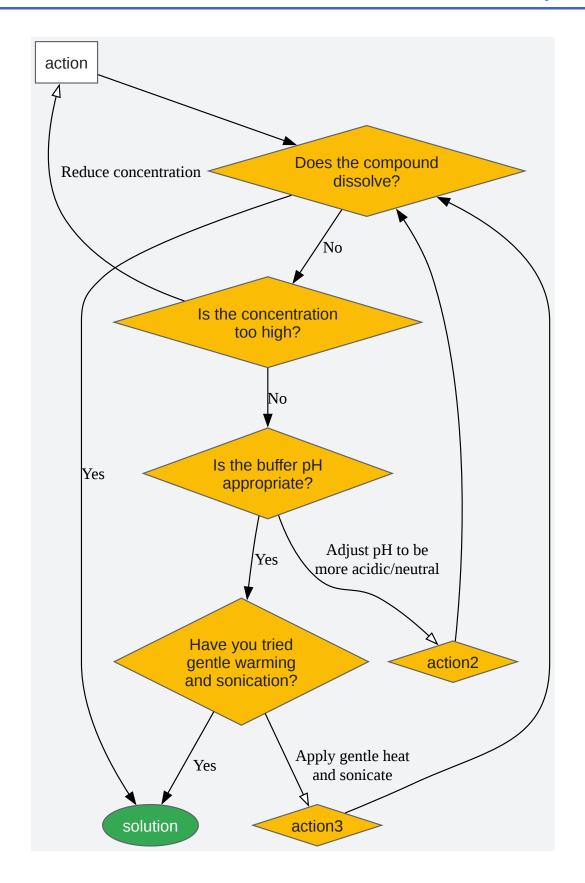


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Caption: Workflow for the quality control of GW791343 trihydrochloride.

Troubleshooting Logic for Solubility Issues





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Caption: Decision tree for troubleshooting solubility problems.



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